

Boc-eda-ET hcl stability and storage conditions

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Compound of Interest

Compound Name: *Boc-eda-ET hcl*

Cat. No.: *B2954576*

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An In-depth Technical Guide to the Stability and Storage of **Boc-eda-ET HCl**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for N-t-Butyloxycarbonyl-N'-ethyl-1,2-ethylenediamine hydrochloride (**Boc-eda-ET HCl**). Drawing from publicly available data and established chemical principles, this document outlines the compound's properties, potential degradation pathways, and best practices for handling and storage to ensure its integrity for research and development applications.

Chemical and Physical Properties

Boc-eda-ET HCl is a commonly used building block in organic synthesis, particularly for introducing a protected ethylenediamine moiety.^[1] Its stability is crucial for the successful execution of synthetic protocols. Key properties are summarized below.

Table 1: Physical and Chemical Properties of **Boc-eda-ET HCl**

Property	Value	Source
CAS Number	1073659-87-6	[2]
Molecular Formula	C ₉ H ₂₀ N ₂ O ₂ ·HCl	[2]
Molecular Weight	224.73 g/mol	[3]
Appearance	White crystalline powder	[4]
Melting Point	148 - 151 °C	[5]
Solubility	No specific data available	
Synonyms	N-t-Butyloxycarbonyl-N'-ethyl-1,2-ethylenediamine hydrochloride, tert-Butyl (2-(ethylamino)ethyl)carbamate hydrochloride	[2][3]

Stability Profile and Degradation

The stability of **Boc-eda-ET HCl** is influenced by environmental factors, primarily moisture and temperature. The molecule possesses two key features that dictate its stability: the hygroscopic nature of the hydrochloride salt and the acid-labile tert-butoxycarbonyl (Boc) protecting group.

- **Hygroscopicity:** The compound is described as hygroscopic, meaning it readily absorbs moisture from the atmosphere.[6] This can lead to physical changes in the material and can facilitate chemical degradation.
- **Air Sensitivity:** Some sources also indicate that the material may be air-sensitive.[5]
- **Incompatible Materials:** Contact with strong oxidizing agents should be avoided.[6]

Proposed Degradation Pathway

The primary route of chemical degradation for **Boc-eda-ET HCl** is the acid-catalyzed hydrolysis of the Boc protecting group. The presence of the hydrochloride salt creates a mildly acidic environment, which can be exacerbated by absorbed water. This reaction cleaves the

carbamate bond, yielding tert-butanol, carbon dioxide, and the unprotected N'-ethyl-1,2-ethylenediamine dihydrochloride.

Caption: Proposed acid-catalyzed hydrolysis of **Boc-eda-ET HCl**.

Recommended Storage and Handling Conditions

To mitigate degradation and ensure the long-term viability of **Boc-eda-ET HCl**, strict adherence to proper storage and handling protocols is essential. The recommendations from various suppliers are consistent.

Table 2: Summary of Recommended Storage and Handling Conditions

Condition	Recommendation	Source(s)
Storage Temperature	2-8°C	[2][7][8]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon).	[5][6]
Container	Keep container tightly closed in a dry and well-ventilated place.	[6][8]
Moisture	Protect from moisture. Avoid exposure to moist air or water.	[6]
Handling	Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation. Avoid contact with skin, eyes, or clothing.	[5][6]

Logical Workflow for Handling and Storage

The following workflow outlines the critical steps to maintain the stability of **Boc-eda-ET HCl** from receipt to use.

Caption: Best practices workflow for handling and storing **Boc-eda-ET HCl**.

Representative Experimental Protocol for Stability Assessment

As no specific stability studies for **Boc-eda-ET HCl** are publicly available, this section provides a representative protocol for researchers wishing to conduct their own assessment. This protocol utilizes High-Performance Liquid Chromatography (HPLC) to quantify the purity of **Boc-eda-ET HCl** over time under various stress conditions.

Objective

To evaluate the stability of **Boc-eda-ET HCl** under accelerated (elevated temperature) and ambient conditions over a defined period.

Materials and Equipment

- **Boc-eda-ET HCl** (test substance)
- HPLC grade acetonitrile, water, and trifluoroacetic acid (TFA)
- Volumetric flasks, pipettes, and autosampler vials
- Analytical balance
- HPLC system with a UV detector and a C18 column (e.g., 4.6 x 150 mm, 5 μ m)
- Stability chambers or ovens set to desired temperatures/humidity

Experimental Workflow

Caption: Workflow for a typical stability study of **Boc-eda-ET HCl**.

Methodology

- HPLC Method:
 - Mobile Phase A: 0.1% TFA in Water

- Mobile Phase B: 0.1% TFA in Acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 15 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L
- Column Temperature: 30°C
- Sample Preparation:
 - Prepare a stock solution of **Boc-eda-ET HCl** at 1 mg/mL in a 50:50 mixture of Mobile Phase A and B.
 - For each time point, draw a sample from the stability chamber, allow it to cool to room temperature, and prepare the solution as above.
- Stress Conditions:
 - Accelerated: 40°C / 75% Relative Humidity (RH)
 - Ambient: 25°C / 60% Relative Humidity (RH)
 - Refrigerated (Control): 2-8°C
- Time Points:
 - Analyze samples at T=0, 1 week, 2 weeks, and 4 weeks.

Presentation of Stability Data

The data generated from the stability study should be tabulated to facilitate easy comparison. The table below provides a template with hypothetical data to illustrate the expected outcomes.

Table 3: Hypothetical Stability Data for **Boc-eda-ET HCl** (% Purity by HPLC Area)

Storage Condition	T=0	T=1 Week	T=2 Weeks	T=4 Weeks
2-8°C (Control)	99.8%	99.8%	99.7%	99.7%
25°C / 60% RH	99.8%	99.5%	99.1%	98.5%
40°C / 75% RH	99.8%	98.2%	96.5%	93.1%

Conclusion

Boc-eda-ET HCl is a stable compound when stored under the recommended conditions of 2-8°C in a dry, inert atmosphere.[2][5][6][7][8] The primary risk to its stability is exposure to moisture and elevated temperatures, which can promote the hydrolysis of the acid-labile Boc protecting group. For applications requiring the highest purity, it is recommended to use fresh material and adhere strictly to the handling guidelines outlined in this document. If long-term storage or use in sensitive applications is intended, a stability study, such as the representative protocol provided, should be considered to ensure the material's integrity.

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